

Commercial Suppliers and Technical Profile of Isoedultin for Research Applications

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Compound of Interest

Compound Name: *Isoedultin*

Cat. No.: *B15391317*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **Isoedultin**, a natural coumarin compound, for research purposes. The guide is intended to assist researchers, scientists, and drug development professionals in sourcing this compound and understanding its properties as documented in publicly available information.

Commercial Sourcing of Isoedultin

Isoedultin (CAS No: 43043-08-9; Molecular Formula: $C_{21}H_{22}O_7$; Molecular Weight: 386.40) is a specialized biochemical available from a select number of commercial suppliers. For researchers requiring this compound for their studies, the following table summarizes the offerings from identified vendors. It is important to note that availability and specifications can change, and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Catalog/Product Code	Purity	Available Quantities	Price (USD)	Storage Conditions
MedChemExpress	HY-N6733	>98%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Inquire	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.
ChemFaces	CFN95273	>98%	5 mg, 10 mg, 20 mg	\$318 / 5 mg	2-8°C, protect from light
Biosynth	TBA04308	Not specified	Inquire	Inquire	Not specified

Physicochemical Properties

A summary of the key physicochemical properties of **Isoedultin** is provided below. This information is critical for experimental design, including solvent selection and concentration calculations.

Property	Value	Source
CAS Number	43043-08-9	MedChemExpress[1], ChemFaces, Biosynth
Molecular Formula	C ₂₁ H ₂₂ O ₇	MedChemExpress[1], ChemFaces, Biosynth
Molecular Weight	386.40 g/mol	MedChemExpress[1], Biosynth
Class	Coumarin	MedChemExpress[1]
Initial Source	Plants of the Compositae and Umbelliferae families	MedChemExpress[1]

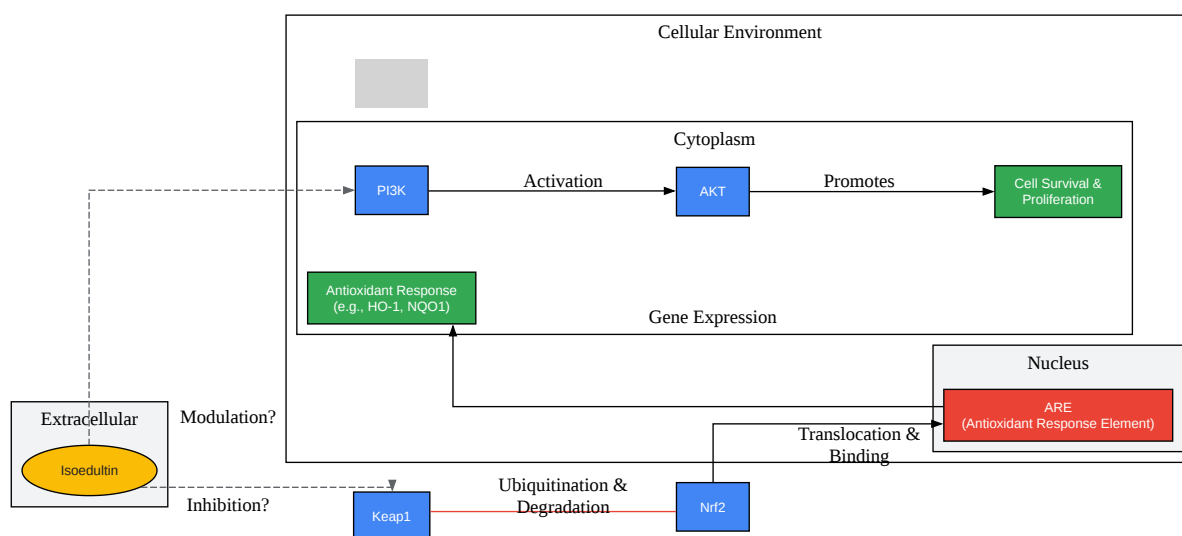
Biological Activity and Signaling Pathways

As a member of the coumarin family of compounds, **Isoedultin** is anticipated to exhibit biological activities characteristic of this class. While specific studies detailing the signaling pathways of **Isoedultin** are not readily available in the public domain, the broader class of coumarins has been reported to modulate several key cellular signaling cascades. Researchers investigating **Isoedultin** may consider exploring its effects on these established coumarin-related pathways.

Natural coumarins are known to interact with various signaling pathways, including the Nrf2/Keap1 and PI3K/AKT pathways, which are crucial in cellular responses to oxidative stress and in the regulation of cell survival and proliferation.

Potential Signaling Pathways for Investigation

The following diagram illustrates a generalized signaling pathway often associated with coumarin compounds. This can serve as a foundational model for hypothesis-driven research on **Isoedultin**'s mechanism of action.



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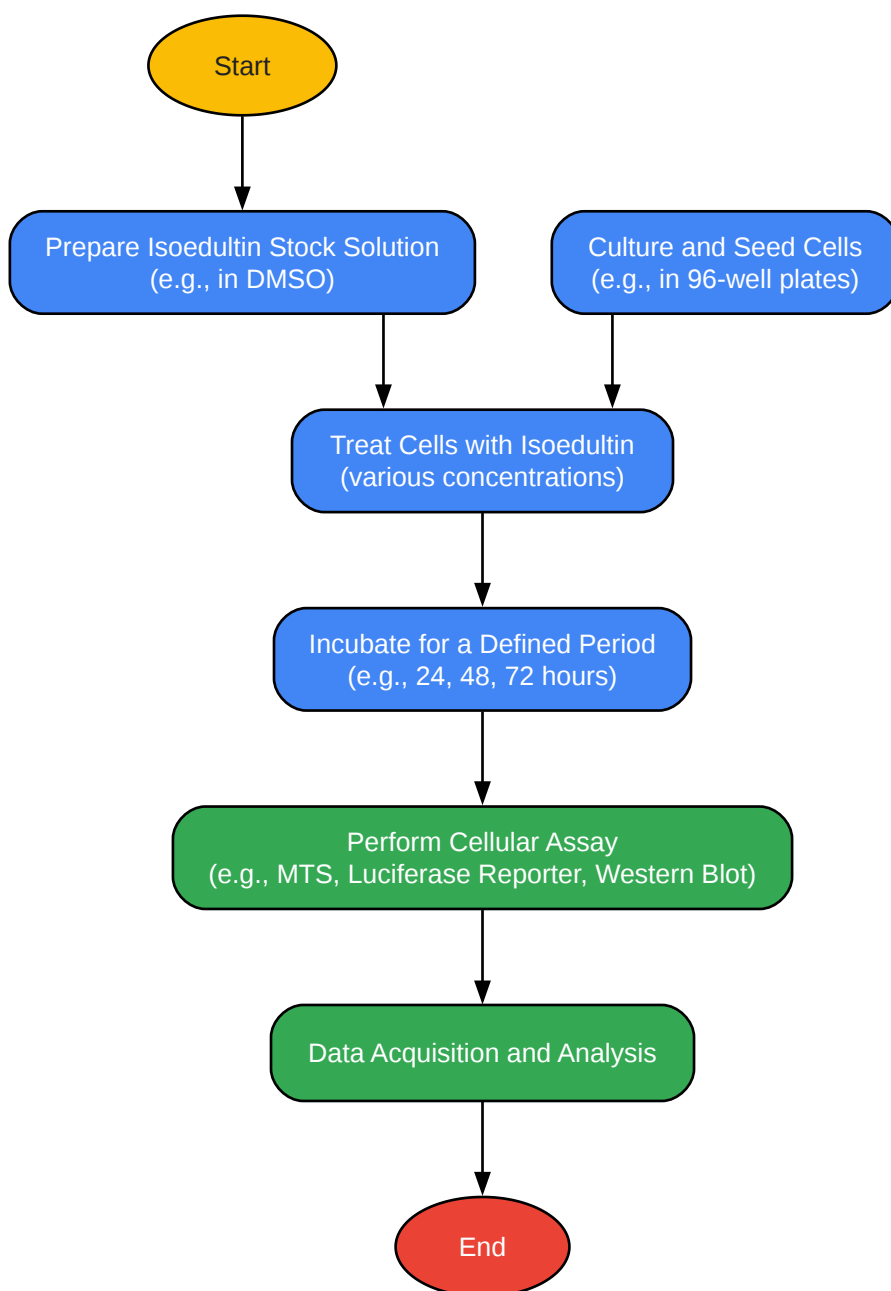
A potential signaling pathway for **Isoedultin** based on known coumarin activities.

Experimental Protocols

Detailed experimental protocols for **Isoedultin** are scarce in the scientific literature. However, based on the general properties of coumarins and the information available from suppliers, the following methodologies can be adapted for research involving **Isoedultin**.

General Workflow for In Vitro Cellular Assays

The following diagram outlines a typical workflow for assessing the biological activity of a research compound like **Isoedultin** in a cell-based assay.



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A generalized workflow for in vitro experiments with **Isoedultin**.

Methodology for Stock Solution Preparation

- Objective: To prepare a high-concentration stock solution of **Isoedultin** for use in cell culture experiments.
- Materials:

- **Isoedultin** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes
- Procedure:
 1. Based on the desired stock concentration (e.g., 10 mM), calculate the required mass of **Isoedultin** using its molecular weight (386.40 g/mol).
 2. Aseptically weigh the calculated amount of **Isoedultin** powder and transfer it to a sterile microcentrifuge tube.
 3. Add the calculated volume of DMSO to the tube.
 4. Vortex the tube until the **Isoedultin** is completely dissolved. Gentle warming in a 37°C water bath may be necessary to aid dissolution.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -20°C or -80°C as recommended by the supplier.

Methodology for a Cell Viability Assay (MTS Assay)

- Objective: To determine the effect of **Isoedultin** on the viability and proliferation of a specific cell line.
- Materials:
 - Cultured cells of interest
 - Complete cell culture medium
 - 96-well clear-bottom cell culture plates
 - **Isoedultin** stock solution (e.g., 10 mM in DMSO)

- MTS reagent (e.g., CellTiter 96® AQueous One Solution Cell Proliferation Assay)
- Multi-channel pipette
- Plate reader capable of measuring absorbance at 490 nm
- Procedure:
 1. Trypsinize and count the cells. Seed the cells into a 96-well plate at a predetermined density (e.g., 5,000-10,000 cells/well) in 100 µL of complete medium.
 2. Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
 3. Prepare serial dilutions of the **Isoedultin** stock solution in complete medium to achieve the desired final concentrations for treatment. Ensure the final DMSO concentration is consistent across all wells and does not exceed a non-toxic level (typically <0.5%). Include a vehicle control (medium with DMSO only).
 4. Carefully remove the medium from the wells and add 100 µL of the prepared **Isoedultin** dilutions or vehicle control.
 5. Incubate the plate for the desired time points (e.g., 24, 48, or 72 hours).
 6. At the end of the incubation period, add 20 µL of the MTS reagent to each well.
 7. Incubate the plate for 1-4 hours at 37°C, protected from light.
 8. Measure the absorbance at 490 nm using a microplate reader.
 9. Calculate cell viability as a percentage of the vehicle-treated control cells.

Conclusion

Isoedultin is a commercially available natural product with potential for further investigation in various research fields. While specific biological data and experimental protocols for **Isoedultin** are limited, this guide provides a starting point for sourcing the compound and designing experiments based on the known properties of the broader coumarin class. Researchers are

encouraged to consult the technical datasheets from their chosen supplier for the most accurate and detailed information.

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References

- 1. researchgate.net [researchgate.net]
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